

how to prepare PPQ-102 stock solution for cell culture

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Compound of Interest

Compound Name: PPQ-102

Cat. No.: B1684367

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Application Notes and Protocols for PP-102

Topic: Preparation of PPQ-102 Stock Solution for Cell Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction

PPQ-102 is a potent and selective inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel, with an IC₅₀ value of approximately 90 nM.[1][2][3][4][5] It functions through a voltage-independent mechanism, stabilizing the closed state of the CFTR channel.[3][5][6] Due to its high potency and specificity, **PPQ-102** is a valuable tool for studying CFTR-related physiological and pathophysiological processes, including cystic fibrosis and certain secretory diarrheas.[3][5] In preclinical studies, it has been shown to reduce cyst size in models of polycystic kidney disease.[1][5][6]

These application notes provide a detailed protocol for the preparation of **PPQ-102** stock solutions for use in cell culture experiments. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Quantitative Data Summary

For ease of reference, the key quantitative data for **PPQ-102** is summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	438.48 g/mol	[1] [3] [7]
In Vitro IC50 (CFTR)	~90 nM	[1] [2] [4] [5] [7]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1] [4] [7]
Solubility in DMSO	Up to 50 mg/mL (114.03 mM)	[1] [4]
Storage of Powder	-20°C for up to 3 years or 4°C for up to 2 years	[1] [7]
Storage of Stock Solution	-80°C for up to 2 years or -20°C for up to 1 year	[1] [2] [7]

Experimental Protocol: Preparation of PPQ-102 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **PPQ-102** in DMSO.

Materials:

- **PPQ-102** powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **PPQ-102** powder to room temperature to prevent condensation.

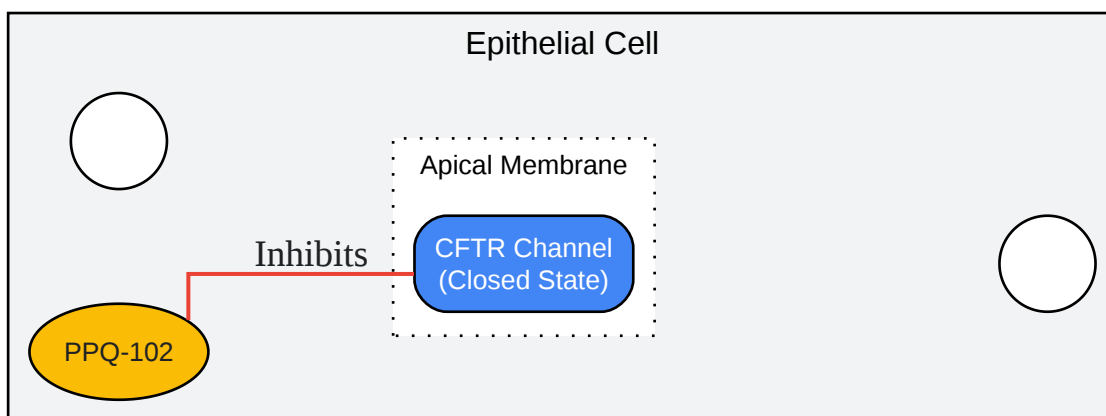
- **Weighing:** Carefully weigh out the desired amount of **PPQ-102** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.438 mg of **PPQ-102**.
- **Dissolution:**
 - Add the appropriate volume of DMSO to the **PPQ-102** powder. To continue the example, add 100 μ L of DMSO to the 0.438 mg of **PPQ-102**.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or brief sonication may be required to fully dissolve the compound. Use fresh, high-purity DMSO as moisture can reduce solubility.^[4]
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be sterilized by filtering it through a 0.22 μ m syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^{[1][2][7]}

Working Solution Preparation:

To prepare a working solution, dilute the stock solution in your cell culture medium to the desired final concentration immediately before use. For example, to prepare a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution.

Visualizations

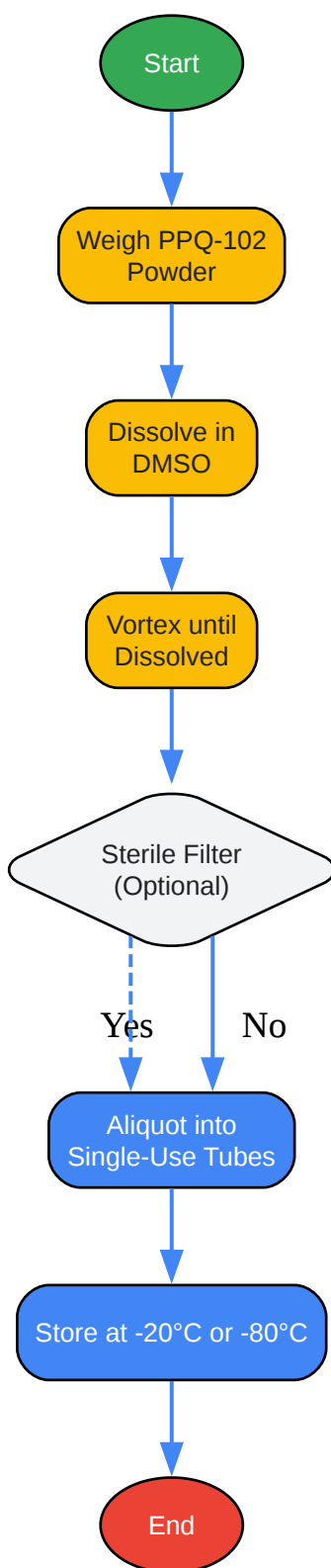
Signaling Pathway of PPQ-102 Action



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Caption: Mechanism of **PPQ-102** inhibition of the CFTR chloride channel.

Experimental Workflow for PPQ-102 Stock Solution Preparation



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Caption: Step-by-step workflow for preparing **PPQ-102** stock solution.

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